

An In-depth Technical Guide to the Chemical and Physical Properties of Tritridecanoin

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Compound of Interest

Compound Name: Tritridecanoin

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Introduction

Tritridecanoin, a triglyceride composed of a glycerol backbone esterified with three tridecanoic acid molecules, is a significant compound in lipid research and various industrial applications.

[1] Its well-defined chemical structure and physical properties make it a valuable tool in metabolic studies, as well as a reference standard in analytical chemistry. This technical guide provides a comprehensive overview of the chemical and physical properties of **tritridecanoin**, detailed experimental protocols for their determination, and relevant metabolic and experimental workflows.

Chemical and Physical Properties

The chemical and physical properties of **tritridecanoin** are summarized in the tables below. These properties are crucial for its application in research and development, particularly in understanding its behavior in biological systems and for the design of analytical methods.

Table 1: General Chemical Properties of Tritridecanoin

| Property | Value | Source |
|-------------------|---|-----------|
| Chemical Name | 2,3-di(tridecanoyloxy)propyl tridecanoate | [2] |
| Synonyms | Glyceryl tritridecanoate, 1,2,3-Tritridecanoylglycerol, TG(13:0/13:0/13:0) | [1][2][3] |
| CAS Number | 26536-12-9 | [1][2][4] |
| Molecular Formula | C ₄₂ H ₈₀ O ₆ | [1][2][5] |
| Molecular Weight | 681.08 g/mol | [2][5] |
| InChI | InChI=1S/C42H80O6/c1-4-7-10-13-16-19-22-25-28-31-34-40(43)46-37-39(48-42(45)36-33-30-27-24-21-18-15-12-9-6-3)38-47-41(44)35-32-29-26-23-20-17-14-11-8-5-2/h39H,4-38H2,1-3H3 | [2][4] |
| InChIKey | UDXANBFMQUOKTQ-UHFFFAOYSA-N | [2] |
| Canonical SMILES | CCCCCCCCCCCCC(=O)OCC(COC(=O)CCCCCCCCCCCC)OC(=O)CCCCCCCCCCCC | [2] |

Table 2: Physical Properties of Tritridecanoin

| Property | Value | Source |
|----------------------------|--|-----------|
| Physical State | Solid at 25°C | [2] |
| Appearance | White to off-white powder | [3][6][7] |
| Melting Point | 44.5 °C | [2][8] |
| Boiling Point (Predicted) | 673.9 ± 22.0 °C | |
| Density (Predicted) | 0.929 ± 0.06 g/cm ³ | |
| Water Solubility | Insoluble | [1] |
| Organic Solvent Solubility | Soluble in organic solvents like chloroform and alcohol. | [1][9] |
| Storage Temperature | -20°C | [3][6][7] |

Experimental Protocols

Determination of Melting Point

The melting point of **tritridecanoin** can be determined using the capillary method.[10]

Principle: The temperature at which a solid transitions to a liquid is its melting point. For pure crystalline compounds, this transition occurs over a narrow temperature range.[10][11]

Impurities typically lower and broaden the melting point range.[10][11][12]

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **tritridecanoin** is packed into a capillary tube to a height of about 3 mm.[10]
- Apparatus: A melting point apparatus, such as a Thiele tube or a digital melting point device, is used.[10]
- Measurement:
 - The capillary tube is placed in the heating block of the apparatus.

- The sample is heated at a steady rate of approximately 2 °C per minute, especially when approaching the expected melting point.[\[10\]](#)[\[12\]](#)
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the last solid crystal melts is recorded as the completion of melting.
- For accurate determination, a preliminary rapid heating can be performed to find an approximate melting point, followed by a slower, more precise measurement.[\[10\]](#)

Determination of Solubility

The solubility of **tritridecanoïn** in various organic solvents can be determined using the isothermal saturation method.[\[13\]](#)

Principle: The solubility of a substance in a particular solvent at a given temperature is the maximum amount of that substance that can be dissolved in a given amount of the solvent to form a saturated solution. For lipids like **tritridecanoïn**, the principle of "like dissolves like" generally applies, meaning it will be more soluble in nonpolar organic solvents.[\[13\]](#)

Methodology:

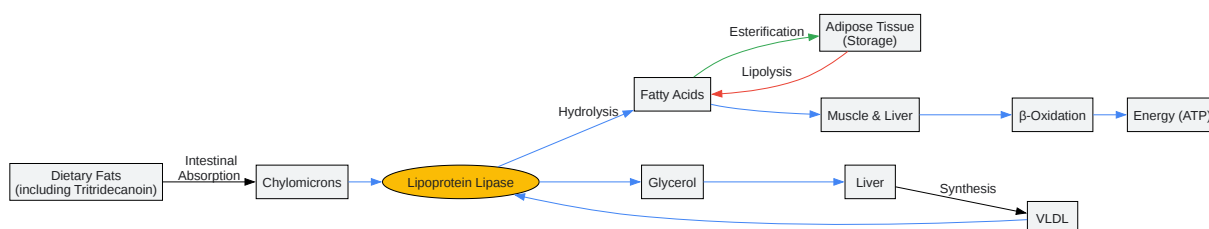
- Sample Preparation: An excess amount of **tritridecanoïn** is added to a known volume of the desired organic solvent (e.g., chloroform, ethanol, hexane) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.[\[13\]](#)
- Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.
- Quantification: A known volume of the clear, saturated solution is carefully removed. The solvent is then evaporated, and the mass of the dissolved **tritridecanoïn** is determined gravimetrically.

- Calculation: The solubility is expressed as the mass of **tritridecanoin** per volume of solvent (e.g., g/L or mg/mL).

Signaling Pathways and Experimental Workflows

Triglyceride Metabolism

Tritridecanoin, as a triglyceride, is involved in the general metabolic pathways of lipids. It serves as a source of energy and is a component of lipid transport and storage systems in biological organisms.[8][14] The breakdown of triglycerides, a process called lipolysis, releases glycerol and free fatty acids, which can then enter other metabolic pathways to generate energy.[8][14]



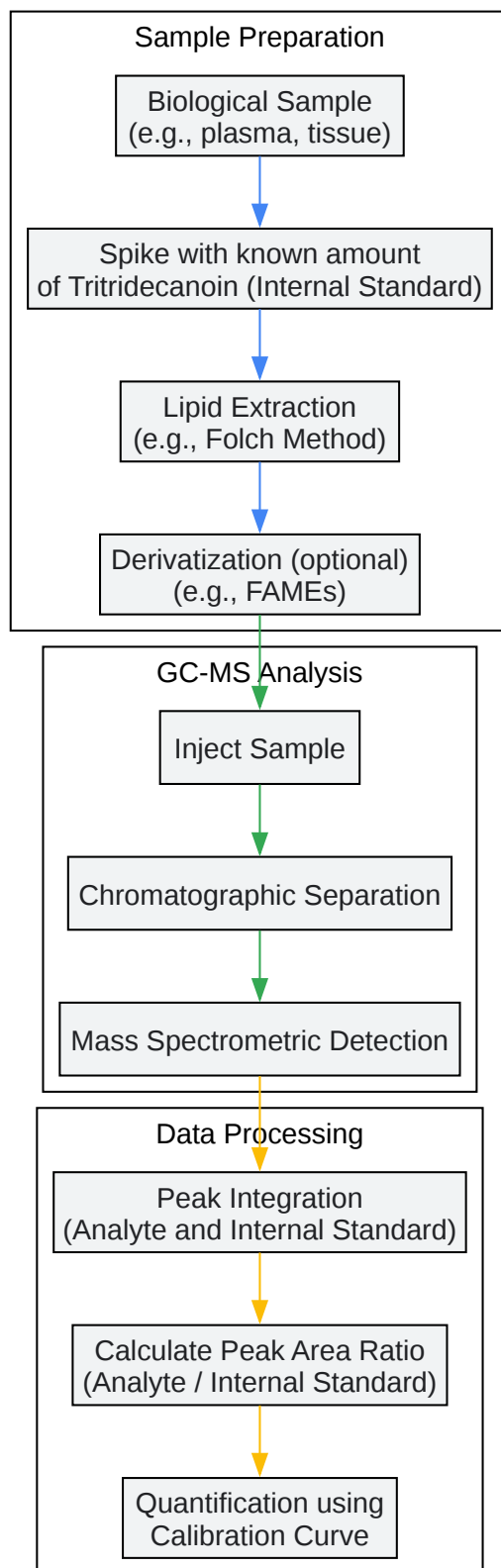
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Caption: Overview of Triglyceride Metabolism.

Experimental Workflow: Tritridecanoin as an Internal Standard

Due to its high purity and stability, **tritridecanoin** is often used as an internal standard in analytical chromatography for the quantification of other lipids.[3] An internal standard is a

compound added in a constant amount to samples, calibration standards, and blanks to correct for variations in sample preparation and instrument response.[15][16]



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Caption: Workflow for using **Tritridecanoin** as an internal standard in GC-MS.

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